

Application Note: Quantitative Analysis of 2-(1H-Indol-1-yl)-N-methylethanamine

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Compound of Interest

Compound Name: 2-(1H-Indol-1-yl)-N-methylethanamine

CAS No.: 148806-52-4

Cat. No.: B169580

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Introduction

2-(1H-Indol-1-yl)-N-methylethanamine is a tryptamine derivative of significant interest in pharmaceutical and neuroscience research. Accurate and precise quantification of this analyte in various matrices, including bulk drug substances, formulated products, and biological samples, is critical for drug development, quality control, and pharmacokinetic studies. This application note provides a comprehensive guide to the validated analytical methods for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine**, with a focus on High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The methodologies presented herein are designed to ensure scientific integrity, robustness, and compliance with regulatory expectations, drawing upon the principles outlined in the ICH Q2(R2) guidelines for analytical method validation.^{[1][2][3][4]}

Method Selection: Causality and Considerations

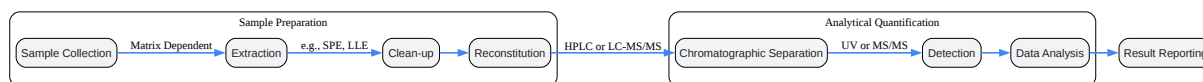
The choice of analytical technique for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine** is contingent upon the specific requirements of the analysis, including the

sample matrix, required sensitivity, and the purpose of the study.

- **High-Performance Liquid Chromatography with UV Detection (HPLC-UV):** This method is a robust and widely accessible technique suitable for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine** in bulk drug substance and pharmaceutical dosage forms where the analyte concentration is relatively high. The presence of the indole ring in the molecule provides a chromophore that allows for sensitive UV detection. For analytes lacking a strong chromophore, pre-column derivatization can be employed to enhance UV detectability.[5][6]
- **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS):** For the analysis of **2-(1H-Indol-1-yl)-N-methylethanamine** in complex biological matrices such as plasma, urine, or tissue homogenates, LC-MS/MS is the method of choice.[7][8][9] Its superior sensitivity and selectivity allow for the detection and quantification of trace levels of the analyte, even in the presence of interfering endogenous compounds.[7][8][9] The use of Multiple Reaction Monitoring (MRM) enhances the specificity of the assay.[10]

Experimental Workflows

A generalized workflow for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine** is depicted below. The specific steps for sample preparation will vary depending on the chosen analytical method and the sample matrix.



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Caption: Generalized experimental workflow for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine**.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV) Protocol

This protocol is optimized for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine** in a drug substance.

Instrumentation and Materials

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium formate
- Formic acid
- Water (deionized or HPLC grade)
- Reference standard of **2-(1H-Indol-1-yl)-N-methylethanamine**
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Syringe filters (0.45 µm)

Chromatographic Conditions

Parameter	Condition
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	10-90% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	280 nm
Injection Volume	10 µL

Preparation of Solutions

- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of the **2-(1H-Indol-1-yl)-N-methylethanamine** reference standard in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 1-100 µg/mL).
- Sample Solution: Accurately weigh and dissolve a known amount of the drug substance in the mobile phase to achieve a final concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

Method Validation

The method should be validated according to ICH Q2(R2) guidelines, assessing the following parameters:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Specificity: The ability to assess the analyte in the presence of expected components.[\[2\]](#)[\[3\]](#)
- Linearity: A linear relationship between concentration and detector response.[\[1\]](#)[\[2\]](#)
- Accuracy: The closeness of test results to the true value.[\[2\]](#)

- Precision: The degree of scatter between a series of measurements.
- Range: The interval between the upper and lower concentration levels of the analyte.[\[1\]](#)
- Limit of Detection (LOD) & Limit of Quantitation (LOQ): The lowest amount of analyte that can be detected and quantified, respectively.[\[1\]](#)[\[3\]](#)
- Robustness: The capacity to remain unaffected by small, deliberate variations in method parameters.[\[3\]](#)[\[11\]](#)

Validation Parameter	Typical Acceptance Criteria
Linearity (r^2)	≥ 0.999
Accuracy (% Recovery)	98.0 - 102.0%
Precision (%RSD)	$\leq 2.0\%$
LOD	Signal-to-Noise ratio of 3:1
LOQ	Signal-to-Noise ratio of 10:1

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) Protocol

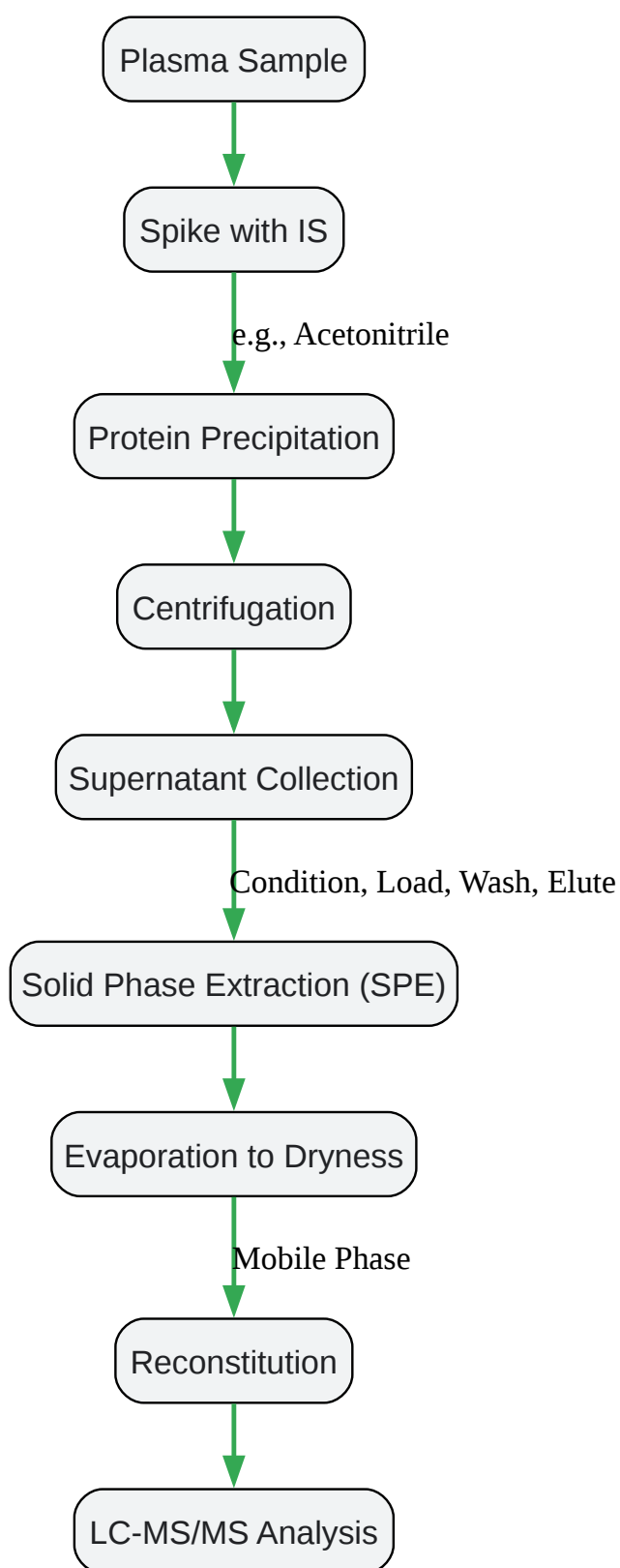
This protocol is designed for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine** in human plasma.

Instrumentation and Materials

- LC-MS/MS system (e.g., triple quadrupole)
- C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)

- Water (LC-MS grade)
- Internal Standard (IS) (e.g., a stable isotope-labeled analog of the analyte)
- Human plasma (blank)
- Solid Phase Extraction (SPE) cartridges or Supported Liquid Extraction (SLE) plates[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Sample Preparation Workflow



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Caption: Sample preparation workflow for the extraction of **2-(1H-Indol-1-yl)-N-methylethanamine** from plasma.

LC-MS/MS Conditions

Parameter	Condition
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5-95% B over 5 minutes
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Analyte: $[M+H]^+ \rightarrow$ fragment ion IS: $[M+H]^+ \rightarrow$ fragment ion

Note: The specific MRM transitions and collision energies must be optimized for **2-(1H-Indol-1-yl)-N-methylethanamine** and the chosen internal standard.

Preparation of Solutions

- Standard and IS Stock Solutions (1 mg/mL): Prepare in methanol.
- Calibration Standards and Quality Control (QC) Samples: Spike appropriate amounts of the working standard solutions into blank human plasma to prepare calibration standards and QC samples at low, medium, and high concentrations.

Method Validation

A full validation according to regulatory guidelines for bioanalytical method validation is required.

Validation Parameter	Typical Acceptance Criteria
Linearity (r^2)	≥ 0.99
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ for LLOQ)
Precision (%CV)	$\leq 15\%$ ($\leq 20\%$ for LLOQ)
Matrix Effect	Monitored and within acceptable limits
Recovery	Consistent, precise, and reproducible
Stability	Assessed under various storage and handling conditions

Data Analysis and Interpretation

For both methods, a calibration curve is constructed by plotting the peak area (or peak area ratio for LC-MS/MS) against the concentration of the standards. The concentration of **2-(1H-Indol-1-yl)-N-methylethanamine** in the unknown samples is then determined by interpolation from the calibration curve.

Conclusion

The choice between HPLC-UV and LC-MS/MS for the quantification of **2-(1H-Indol-1-yl)-N-methylethanamine** is dictated by the specific analytical needs. HPLC-UV provides a reliable and cost-effective method for the analysis of bulk materials and pharmaceutical formulations. For bioanalytical applications requiring high sensitivity and selectivity, LC-MS/MS is the preferred technique. The protocols and validation parameters outlined in this application note provide a robust framework for the accurate and precise quantification of **2-(1H-Indol-1-yl)-N-methylethanamine**, ensuring data of the highest quality for research, development, and quality control purposes.

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